

Calceolarioside A handling precautions

hygroscopic stability

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Compound Focus: Calceolarioside A

CAS No.: 84744-28-5
Cat. No.: S628871

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Chemical Identity & Basic Handling

The table below summarizes the fundamental chemical properties and handling guidelines for **Calceolarioside A**.

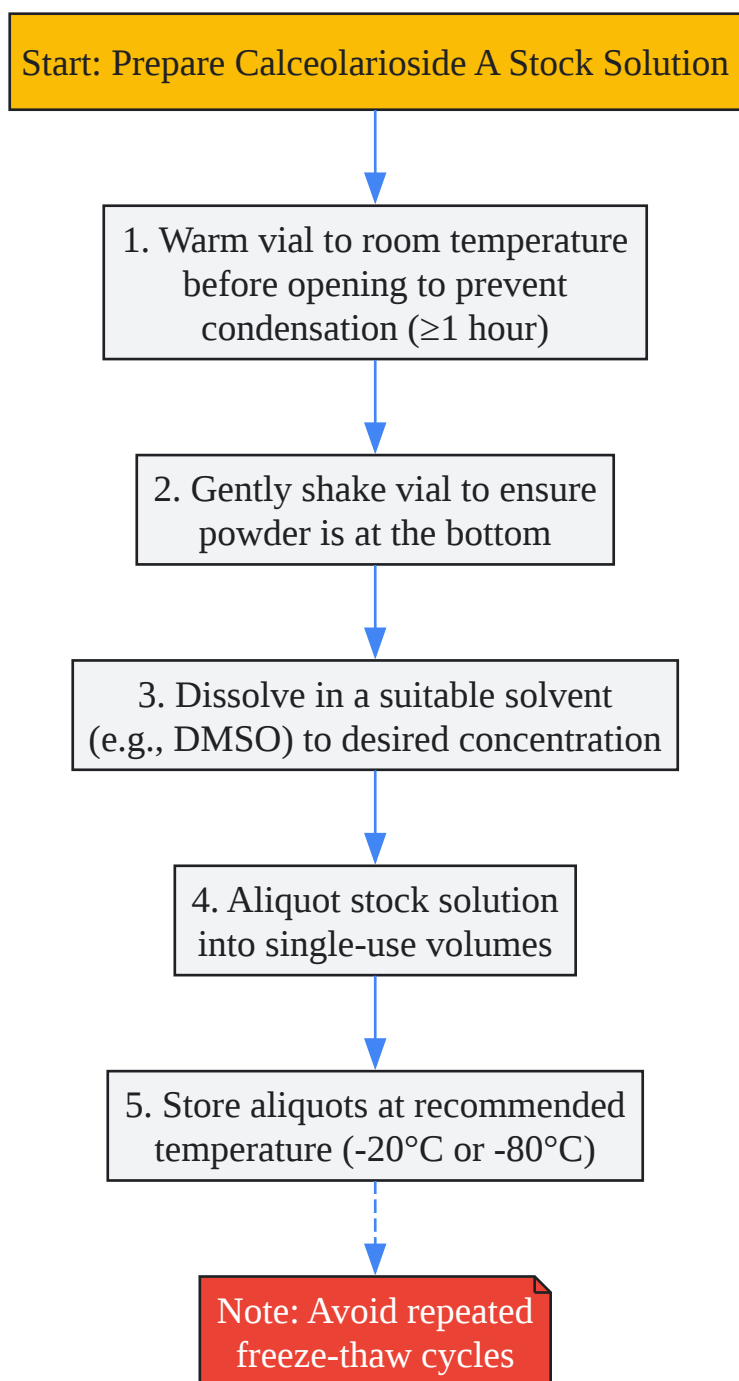
Property	Specification
Chemical Name	[(2R,3S,4R,5R,6R)-6-[2-(3,4-dihydroxyphenyl)ethoxy]-4,5-dihydroxy-2-(hydroxymethyl)oxan-3-yl] (E)-3-(3,4-dihydroxyphenyl)prop-2-enoate [1]
CAS Number	84744-28-5 [1] [2] [3]
Molecular Formula	C ₂₃ H ₂₆ O ₁₁ [1] [3]
Molecular Weight	478.45 g/mol [4] [1]
Appearance	Light yellow powder [1]
Recommended Storage	Desiccate at -20°C [1]. For solutions, store at -80°C for 6 months or -20°C for 1 month [3].

Property	Specification
Hygroscopicity	Not explicitly stated in literature. The instruction to " desiccate " strongly implies that the compound is moisture-sensitive and should be protected from humidity [1].

Solubility & Stock Solution Preparation

Understanding solubility is crucial for preparing stock solutions for biological assays. The following table and workflow detail this process.

Solvent	Solubility Information
DMSO	Soluble. Likely the primary solvent for preparing concentrated stock solutions [1] [3].
Chloroform, Dichloromethane, Ethyl Acetate, Acetone	Soluble [1].
Water	Solubility is not specified. May require formulation for <i>in vivo</i> studies [3].



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Stability Considerations & Inferential Data

While comprehensive stability data is unavailable, several key points can guide your experimental planning:

- **Thermal Stability:** The recommendation for low-temperature storage (-20°C) suggests that the compound may degrade at higher temperatures. Its stability under standard laboratory bench conditions for a "few days during ordinary shipping" indicates short-term exposure to room temperature is acceptable [3].
- **Solution Stability:** Prepared solutions have a finite lifespan. For optimal results, it is recommended to "prepare and use the solution on the same day" [1]. If necessary, stock solutions can be stored for several months at -80°C [3].
- **Structural Indicators:** **Calceolarioside A** contains multiple phenolic hydroxyl groups (catechol moieties) [1]. Compounds with this structure are often prone to oxidation upon exposure to air, which supports the need for careful handling and storage under inert conditions if possible.

Addressing Knowledge Gaps

The available scientific literature has some limitations in providing complete handling data:

- **No Direct Hygroscopicity Data:** The instruction to "desiccate" is a strong indicator, but no specific data on water uptake rate or equilibrium is available.
- **Limited Forced Degradation Studies:** Published literature lacks detailed studies on the compound's stability under stress conditions (e.g., acid, base, oxidation, light).

To fill these gaps in your laboratory, consider the following experimental approaches:

- **Dynamic Vapor Sorption (DVS):** This is the standard method to quantitatively determine if a material is hygroscopic by measuring its weight change as a function of relative humidity.
- **Accelerated Stability Studies:** Monitor the purity of the powder and solutions over time under various stress conditions (e.g., 40°C/75% RH, exposed to light) using HPLC.

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